

Application Note: Protocol for Amide Coupling of Indoline-7-Carboxylic Acid

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Compound of Interest

Compound Name: *Indoline-7-carboxamide*

Cat. No.: *B11918764*

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Introduction & Strategic Analysis

The indoline-7-carboxylic acid scaffold represents a uniquely challenging substrate in medicinal chemistry. Unlike the more common indole-2- or 3-carboxylates, the 7-position is situated on the benzene ring directly ortho to the indoline nitrogen (N1).

The Challenge: Steric and Electronic Gating

- **Ortho-Effect & Steric Bulk:** The proximity of the N1 substituent creates a significant steric barrier to the approaching amine nucleophile. If the N1 position carries a protecting group (e.g., Boc, Cbz) or an alkyl chain (as in the synthesis of Silodosin), the trajectory for nucleophilic attack at the C7-carbonyl is severely restricted.
- **Electronic Deactivation:** The electron-rich nature of the indoline ring can reduce the electrophilicity of the activated carbonyl species, requiring more potent coupling agents than standard benzoic acids.
- **N1-Interference:** If left unprotected, the N1 secondary amine can act as a competing nucleophile (forming dimers) or form zwitterionic salts that reduce solubility in organic solvents.

Core Directive: This protocol prioritizes N1-protection followed by high-energy activation (Acid Chloride or HATU) to drive conversion.

Pre-Reaction Considerations

N1-Protection Strategy

Do not attempt to couple the free amino acid (N1-H) unless necessary. The free amine creates solubility issues and competing reactivity.

- Recommended: N-Boc or N-Acetyl. These electron-withdrawing groups pull density from the ring, slightly increasing the electrophilicity of the C7-carbonyl, though they add steric bulk.
- Alternative: N-Alkyl (e.g., Silodosin intermediates). Less steric bulk than Boc, but the ring remains electron-rich, potentially requiring stronger activation.

Selection of Coupling Agent

Method	Agent	Best Use Case	"Expert" Rationale
A	HATU / DIPEA	Standard / Screening	The "Gold Standard" for hindered couplings due to the stabilizing effect of the HOAt moiety on the active ester.
B	Ghosez's Reagent	Difficult / Non-nucleophilic Amines	Converts acid to acid chloride under neutral conditions. Superior to oxalyl chloride for acid-sensitive substrates.
C	T3P (50% in EtOAc)	Scale-up / Safety	Low toxicity, easy workup (water-soluble byproducts), and drives reaction via entropy (release of gas).

Detailed Experimental Protocols

Method A: High-Throughput Activation (HATU)

Best for: Rapid synthesis of analogs with primary amines.

Reagents:

- N-Protected Indoline-7-carboxylic acid (1.0 equiv)
- Amine (1.2 equiv)
- HATU (1.2 - 1.5 equiv)
- DIPEA (N,N-Diisopropylethylamine) (3.0 equiv)
- Solvent: Anhydrous DMF or NMP (0.1 M concentration)

Procedure:

- Dissolution: In a dry vial, dissolve the indoline-7-carboxylic acid and HATU in anhydrous DMF. Stir for 5 minutes at Room Temperature (RT) to pre-activate. Note: The solution should turn slightly yellow.
- Addition: Add DIPEA followed immediately by the amine.
- Reaction: Stir at RT for 4–16 hours.
 - QC Check: Monitor by LCMS.^{[1][2]} If conversion <50% after 4 hours, heat to 50°C. The steric bulk at C7 often raises the energy barrier, requiring thermal push.
- Workup: Dilute with EtOAc, wash with sat. NaHCO₃ (2x), water (1x), and brine (1x). Dry over Na₂SO₄.

Method B: The "Power" Protocol (Acid Chloride via Ghosez's Reagent)

Best for: Sterically hindered amines (secondary amines) or anilines where HATU fails.

Reagents:

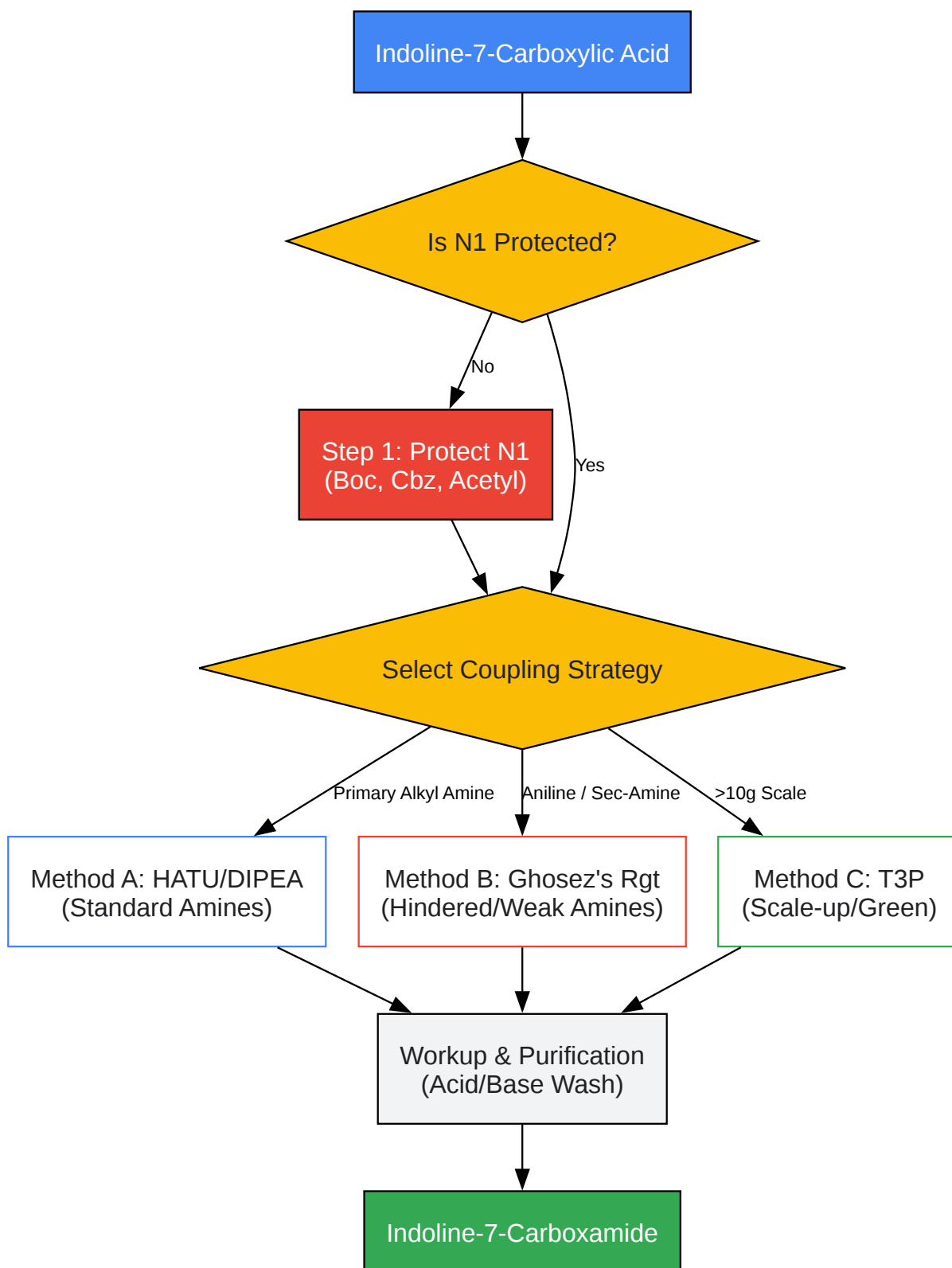
- N-Protected Indoline-7-carboxylic acid (1.0 equiv)
- Ghosez's Reagent (1-Chloro-N,N,2-trimethyl-1-propenylamine) (1.2 - 1.5 equiv)
- Amine (1.1 equiv)
- Triethylamine (Et₃N) or Pyridine (2.0 equiv)
- Solvent: Dry DCM (Dichloromethane)

Procedure:

- Activation: Dissolve the carboxylic acid in dry DCM under nitrogen. Add Ghosez's reagent dropwise at 0°C.
- Formation: Allow to warm to RT and stir for 1–2 hours.
 - Mechanism:[3][4][5] This generates the acid chloride in situ along with a neutral amide byproduct, avoiding the harsh HCl gas evolution associated with oxalyl chloride.
- Coupling: Cool the mixture back to 0°C. Add the Et₃N followed by the amine.
- Completion: Stir at RT overnight.
- Workup: Quench with water. Extract with DCM. The byproduct from Ghosez's reagent is water-soluble, simplifying purification.

Visualizing the Workflow

The following diagram illustrates the decision logic and reaction flow for this specific scaffold.



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Caption: Decision tree for selecting the optimal coupling pathway based on N1-status and amine nucleophilicity.

Troubleshooting & Optimization

Observation	Root Cause	Corrective Action
Low Conversion (<20%)	Steric clash at C7 blocking the active ester.	Switch to Method B (Acid Chloride). The chloride is smaller and more reactive than the OBt/OAt ester formed by HATU.
N-Acylation of Indoline	N1 was unprotected or protecting group fell off.	Ensure N1 is protected with a robust group (Boc/Cbz) before coupling. Indoline nitrogen is nucleophilic enough to react with activated esters.
Product is Water Soluble	Zwitterion formation or polar side chains.	Do not use aqueous workup. Evaporate DMF/DCM and purify directly via Reverse Phase (C18) Flash Chromatography.
Epimerization	Over-activation (if amine is chiral).	Use T3P in EtOAc/Pyridine at 0°C. T3P is renowned for minimal epimerization.

References

- General Amide Coupling of Hindered Substrates
 - Protocol for amide coupling by in situ formation of acyl fluorides.[6] Due-Hansen, M. E., et al. Org. Biomol. Chem., 2016, 14, 430-433.
- Silodosin Synthesis (**Indoline-7-carboxamide** relevance)
 - Process for the preparation of Silodosin. WO Patent 2012/131710.

- Ghosez's Reagent Usage
 - Ghosez's Reagent in Organic Synthesis.
 - (Reagent Technical Data)
- T3P Coupling Methodology
 - Propylphosphonic Anhydride (T3P)

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